

Application Note: Preparation of diSulfo-Cy3 Alkyne Stock Solutions

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Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B15598285*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

diSulfo-Cy3 alkyne is a water-soluble, bright, and photostable fluorescent dye commonly employed in bioorthogonal chemistry.^{[1][2][3]} Its alkyne group allows for covalent labeling of azide-modified biomolecules through a copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry".^[4] This application note provides a detailed protocol for the preparation of stock solutions of **diSulfo-Cy3 alkyne**, ensuring optimal performance in downstream applications such as fluorescence imaging, flow cytometry, and protein labeling.^[5] The dye is characterized by its bright orange fluorescence, which is insensitive to pH in the range of 4 to 10.^{[6][7]}

Physicochemical and Spectroscopic Properties

A summary of the key quantitative data for **diSulfo-Cy3 alkyne** is presented in the table below. These values may vary slightly between manufacturers.

Property	Value	References
Molecular Formula	C33H38N3NaO7S2 / C35H43N3O10S3 (free acid)	[8][9]
Molecular Weight	~675.8 g/mol / ~761.93 g/mol (free acid)	[8][9]
Excitation Maximum (λ_{ex})	~548 - 555 nm	[6][8][9][10]
Emission Maximum (λ_{em})	~566 - 572 nm	[6][8][9][10]
Extinction Coefficient (ϵ)	~150,000 - 162,000 cm ⁻¹ M ⁻¹	[6][8]
Fluorescence Quantum Yield (Φ)	~0.15	[8]
Recommended Storage (Solid)	-20°C, desiccated, protected from light	[8][9][11]
Recommended Storage (Stock Solution)	-20°C (1 month) or -80°C (6 months), protected from light	[4]
Solubility	Water, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	[8][9]

Experimental Protocol: Preparation of a 10 mM diSulfo-Cy3 Alkyne Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **diSulfo-Cy3 alkyne** in anhydrous dimethyl sulfoxide (DMSO).

Materials:

- **diSulfo-Cy3 alkyne** (solid)
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes

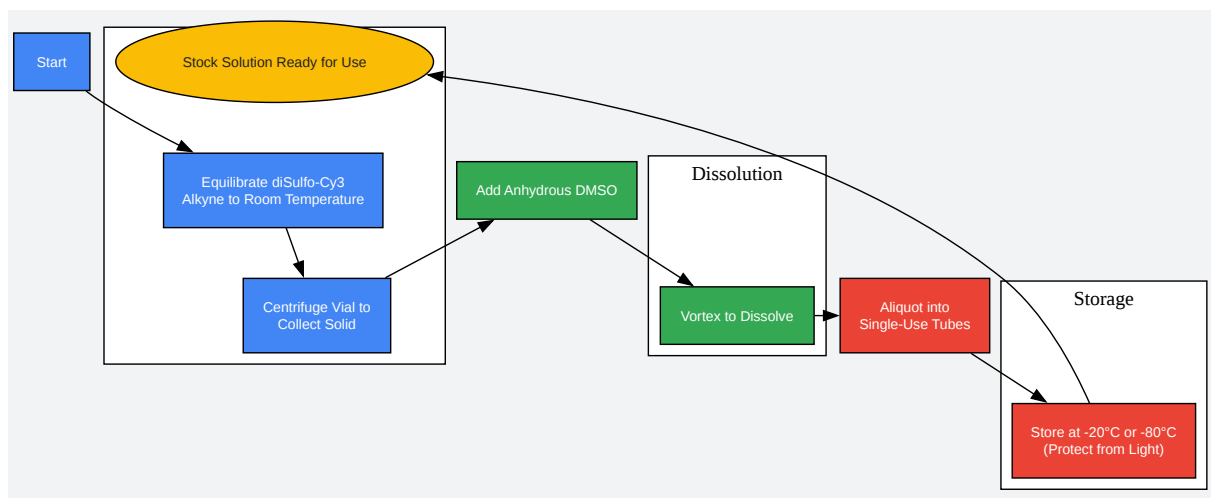
- Pipettes and sterile pipette tips
- Vortex mixer
- Microcentrifuge

Procedure:

- Aliquoting the Reagent: Before opening, bring the vial of **diSulfo-Cy3 alkyne** to room temperature to prevent moisture condensation. Briefly centrifuge the vial to collect the solid at the bottom.
- Calculating the Required Volume of Solvent: To prepare a 10 mM stock solution, the required volume of DMSO is calculated based on the mass of the **diSulfo-Cy3 alkyne** and its molecular weight. For example, to prepare a stock solution from 1 mg of **diSulfo-Cy3 alkyne** with a molecular weight of 675.8 g/mol :
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.01 \text{ mol/L} * 675.8 \text{ g/mol}) = 0.000148 \text{ L} = 148 \text{ }\mu\text{L}$
- Dissolving the Reagent: Add the calculated volume of anhydrous DMSO to the vial containing the **diSulfo-Cy3 alkyne**.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Sonication can be used to aid dissolution if necessary.[\[10\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#) Always protect the solution from light.[\[4\]](#)

Visualizations

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **diSulfo-Cy3 alkyne** stock solution.

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- To cite this document: BenchChem. [Application Note: Preparation of diSulfo-Cy3 Alkyne Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598285#preparing-disulfo-cy3-alkyne-stock-solutions]

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